Quantification of Isopropyl Hexanoate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name:	*Isopropyl hexanoate*
CAS No.:	*2311-46-8*
Cat. No.:	*B1661930*

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Application Note

Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note presents a validated method for the quantitative analysis of **isopropyl hexanoate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Isopropyl hexanoate**, an ester with applications in the fragrance, flavor, and pharmaceutical industries, can be reliably quantified using a simple liquid-liquid extraction sample preparation protocol followed by GC-MS analysis. The method demonstrates excellent linearity, sensitivity, and precision, making it suitable for quality control and research applications.

Introduction

Isopropyl hexanoate is a fatty acid ester known for its characteristic fruity aroma. It is used as a flavoring agent in food products and a fragrance component in cosmetics and perfumes. In the pharmaceutical industry, it can be used as a solvent or an intermediate in the synthesis of active pharmaceutical ingredients. Accurate quantification of **isopropyl hexanoate** is crucial for

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ensuring product quality, consistency, and compliance with regulatory standards. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for this purpose, offering high selectivity and sensitivity for the analysis of volatile and semi-volatile compounds in complex matrices. This application note provides a detailed protocol for the quantification of **isopropyl hexanoate**, including sample preparation, GC-MS instrument parameters, and method validation.

Experimental Protocols

Reagents and Materials

- **Isopropyl hexanoate** standard (≥98% purity)
- Hexane (GC grade)
- Methanol (HPLC grade)
- Anhydrous sodium sulfate
- Deionized water
- Volumetric flasks, pipettes, and other standard laboratory glassware
- GC vials with inserts

Instrumentation

A standard gas chromatograph coupled to a single quadrupole mass spectrometer was used for this analysis. The instrumental conditions are summarized in Table 1.

Table 1: GC-MS Instrumental Parameters

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Parameter	Setting
Gas Chromatograph	
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5MS), 30 m x 0.25 mm ID, 0.25 µm film thickness
Inlet Temperature	250°C
Injection Mode	Split (10:1)
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Initial temperature 50°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion	m/z 117
Qualifier Ions	m/z 99, 71
Solvent Delay	3 min

Preparation of Standard Solutions

A stock solution of **isopropyl hexanoate** (1000 µg/mL) was prepared by dissolving 100 mg of the standard in 100 mL of methanol. A series of calibration standards ranging from 1 µg/mL to 100 µg/mL were prepared by serial dilution of the stock solution with methanol.

Sample Preparation (Liquid-Liquid Extraction)

- Accurately weigh 1 g of the sample into a 15 mL centrifuge tube.

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- Add 5 mL of hexane to the tube.
- Vortex for 2 minutes to ensure thorough mixing.
- Add 5 mL of deionized water and vortex for another minute.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper hexane layer to a clean tube containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the dried hexane extract into a GC vial for analysis.

Results and Discussion

The developed GC-MS method provides a sharp and symmetrical chromatographic peak for **isopropyl hexanoate**. The mass spectrum of **isopropyl hexanoate** shows a characteristic fragmentation pattern, with the most abundant ions being m/z 117, 99, and 71. For quantitative analysis, the ion at m/z 117 was selected as the quantifier, while m/z 99 and 71 were used as qualifiers to ensure selectivity.

Method Validation

The method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy according to the International Council for Harmonisation (ICH) guidelines.

Table 2: Summary of Quantitative and Validation Data

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Parameter	Result
Retention Time	~8.5 min
Quantifier Ion (m/z)	117
Qualifier Ions (m/z)	99, 71
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (R^2)	> 0.998
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Precision (%RSD, n=6)	< 5%
Accuracy (% Recovery)	95 - 105%

The calibration curve was linear over the concentration range of 1 to 100 µg/mL with a correlation coefficient (R^2) greater than 0.998. The LOD and LOQ were determined to be 0.2 µg/mL and 0.7 µg/mL, respectively, demonstrating the high sensitivity of the method. The precision of the method was evaluated by replicate injections of a standard solution, and the relative standard deviation (%RSD) was found to be less than 5%. The accuracy was assessed through spike and recovery experiments, with recovery values ranging from 95% to 105%.

Mandatory Visualizations

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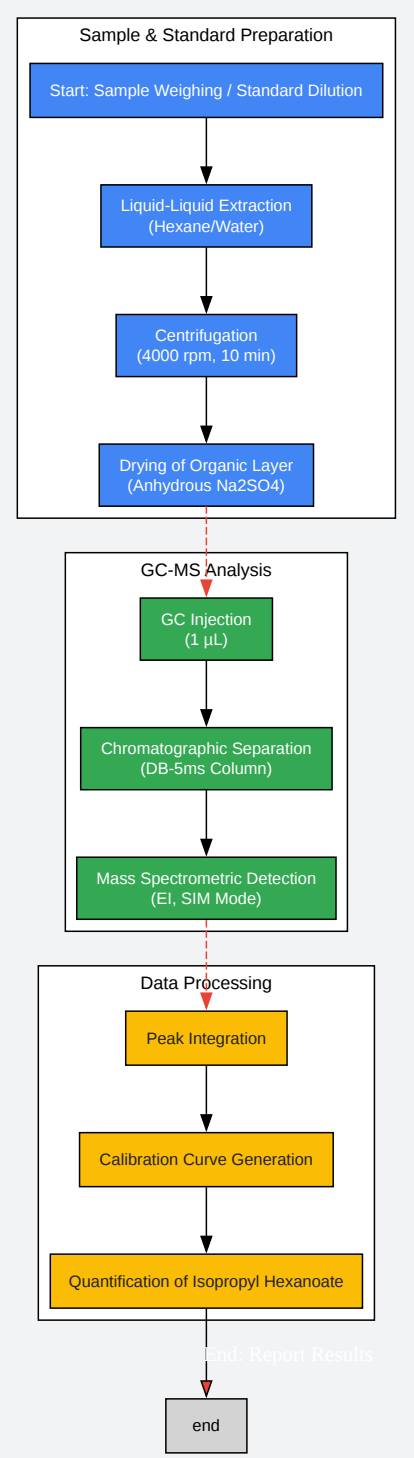

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Caption: Experimental workflow for the GC-MS quantification of **isopropyl hexanoate**.

Conclusion

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The GC-MS method described in this application note is a robust, sensitive, and reliable technique for the quantification of **isopropyl hexanoate**. The simple sample preparation procedure and the high selectivity of the MS detection make this method suitable for routine analysis in quality control laboratories as well as for research purposes in the pharmaceutical and consumer products industries.

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